

Application Notes & Protocols: Strategic Functionalization of the Hydroxyl Group in 3-Hydroxycyclobutanecarboxylic Acid

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Compound of Interest

Compound Name: **3-Hydroxycyclobutanecarboxylic acid**

Cat. No.: **B172593**

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Introduction: The Strategic Value of the Cyclobutane Scaffold

The cyclobutane ring, once considered a synthetic curiosity, is now recognized as a privileged scaffold in modern drug discovery. Its rigid, three-dimensional structure provides a unique vectoral exit from a core molecule, enabling chemists to explore previously inaccessible chemical space. **3-Hydroxycyclobutanecarboxylic acid** is a bifunctional building block of immense value, offering two distinct points for chemical modification: a secondary alcohol and a carboxylic acid.^{[1][2]} This guide focuses specifically on the strategic manipulation of the hydroxyl group, a critical step in the synthesis of advanced intermediates for kinase inhibitors, antivirals, and other therapeutics.^[3]

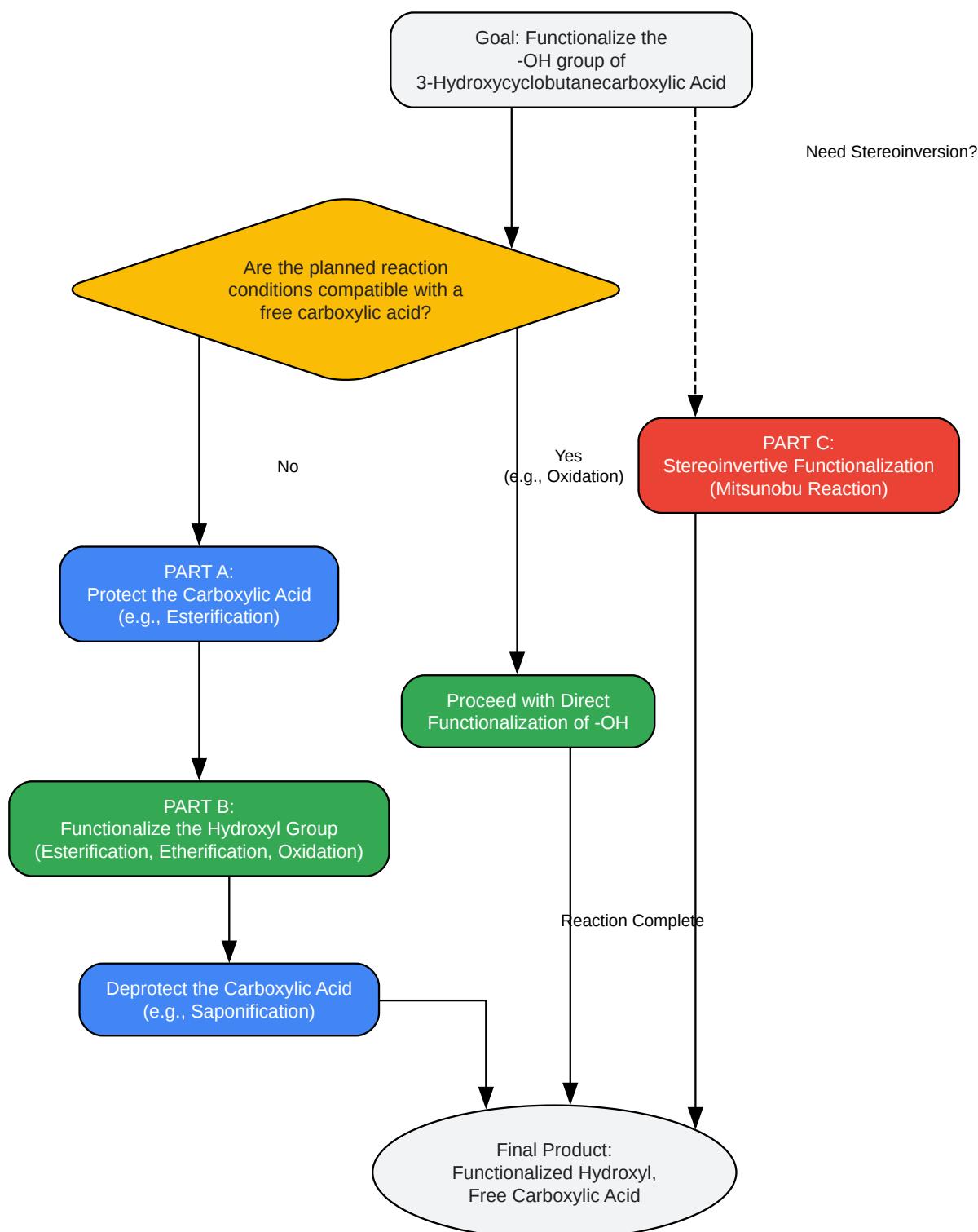
The Chemoslectivity Challenge: A Tale of Two Functional Groups

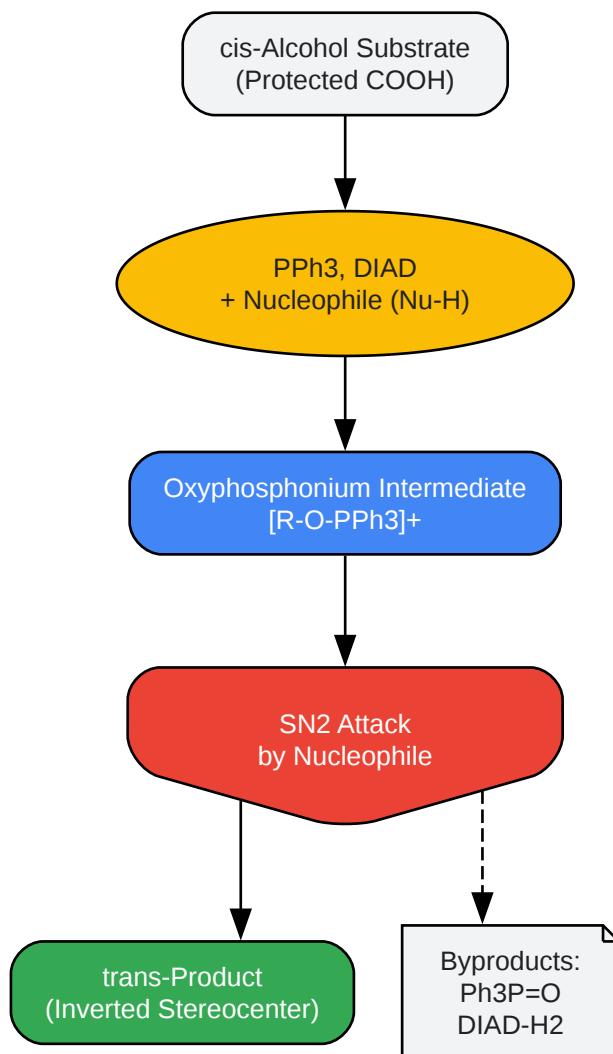
The primary challenge in modifying the hydroxyl group of **3-hydroxycyclobutanecarboxylic acid** is chemoselectivity. The molecule possesses both a nucleophilic alcohol and an acidic carboxylic acid. Many reagents intended for the hydroxyl group can be neutralized or diverted by the carboxylic acid, while conditions used to activate the carboxylic acid can inadvertently involve the hydroxyl group. Therefore, a robust synthetic strategy requires careful planning,

often involving the use of protecting groups to temporarily mask the reactivity of one group while the other is being modified.^[4]

Strategic Workflow for Hydroxyl Functionalization

A successful functionalization campaign begins with a clear strategic decision based on the desired final product and the reaction conditions required. The following workflow provides a logical framework for navigating the chemistry of this bifunctional molecule.





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Sources

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- 2. 3-Hydroxy-cyclobutanecarboxylic acid 95% | CAS: 194788-10-8 | AChemBlock
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